

Application Notes and Protocols: Use of Bisphenol C in Polymer Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bisphenol C*

Cat. No.: *B144803*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **Bisphenol C** (BPC), specifically 1,1-dichloro-2,2-bis(p-hydroxyphenyl)ethylene, in the synthesis of various polymers. The unique chemical structure of this monomer, containing a dichlorovinylidene group, imparts exceptional properties to the resulting polymers, most notably inherent fire resistance. While direct applications in drug delivery are still an emerging area of research, the biocompatibility and tunable properties of polymers like polycarbonates and epoxy resins make BPC-derived polymers of potential interest for medical devices and specialized applications. Polycarbonates, for instance, are utilized in casings for biomedical products.

This document outlines the synthesis of two major classes of polymers derived from **Bisphenol C**: Epoxy Resins and Polycarbonates. It includes detailed experimental protocols, tabulated quantitative data for easy comparison, and graphical representations of the synthesis workflows.

Synthesis of Bisphenol C-Based Epoxy Resins

Bisphenol C can be used to synthesize epoxy resins with high purity.^[1] The general method involves the reaction of **Bisphenol C** with an excess of epichlorohydrin in the presence of a catalyst, followed by dehydrochlorination with a strong base like sodium hydroxide.^{[1][2]} The resulting **Bisphenol C** diglycidyl ether (BCPDGE) can then be cured to form a cross-linked thermoset polymer.

Experimental Protocol: Synthesis of Bisphenol C Epoxy Resin

This protocol is based on a typical laboratory-scale synthesis.

Materials:

- **Bisphenol C** (1,1-dichloro-2,2-bis(p-hydroxyphenyl)ethylene)
- Epichlorohydrin
- Quaternary ammonium salt (e.g., tetramethylammonium chloride) as a catalyst
- Sodium hydroxide (NaOH)
- Benzene (or another suitable organic solvent)
- Distilled water
- Silver nitrate (AgNO_3) solution (for testing for chloride ions)

Equipment:

- Three-necked round-bottom flask
- Mechanical stirrer
- Thermometer
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

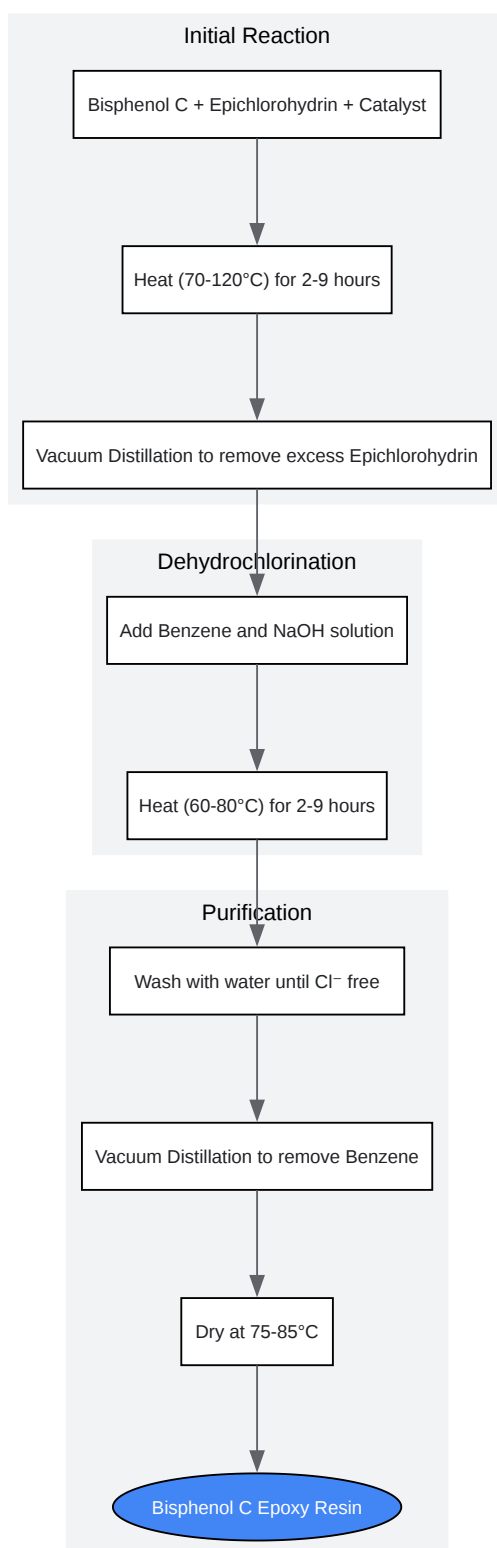
Procedure:

- Initial Reaction:
 - In a three-necked flask equipped with a mechanical stirrer, thermometer, and reflux condenser, add **Bisphenol C**, epichlorohydrin, and a quaternary ammonium salt. The molar ratio of **Bisphenol C** to epichlorohydrin can be varied to control the molecular weight of the resulting epoxy resin. A typical ratio is in the range of 1:3 to 1:10.
 - Heat the mixture to a temperature between 70°C and 120°C with constant stirring.[\[1\]](#)
 - Maintain the reaction for 2 to 9 hours.[\[1\]](#)
 - After the reaction is complete, remove the unreacted epichlorohydrin by distillation under reduced pressure.[\[1\]](#)
- Dehydrochlorination:
 - Cool the reaction mixture to room temperature.
 - Add benzene (as a solvent) and an aqueous solution of NaOH under stirring. The concentration of the NaOH solution is typically between 30-60 wt%.[\[1\]](#)
 - Heat the mixture to 60-80°C and maintain for 2 to 9 hours to complete the dehydrochlorination reaction.[\[1\]](#)
- Purification:
 - After cooling, transfer the reaction mixture to a separatory funnel.
 - Wash the organic layer repeatedly with distilled water until the aqueous layer is free of chloride ions (tested with AgNO₃ solution).[\[1\]](#)
 - Remove the benzene solvent by distillation under reduced pressure.[\[1\]](#)
 - Dry the resulting crude product in an oven at 75-85°C to obtain the **Bisphenol C** epoxy resin.[\[1\]](#)

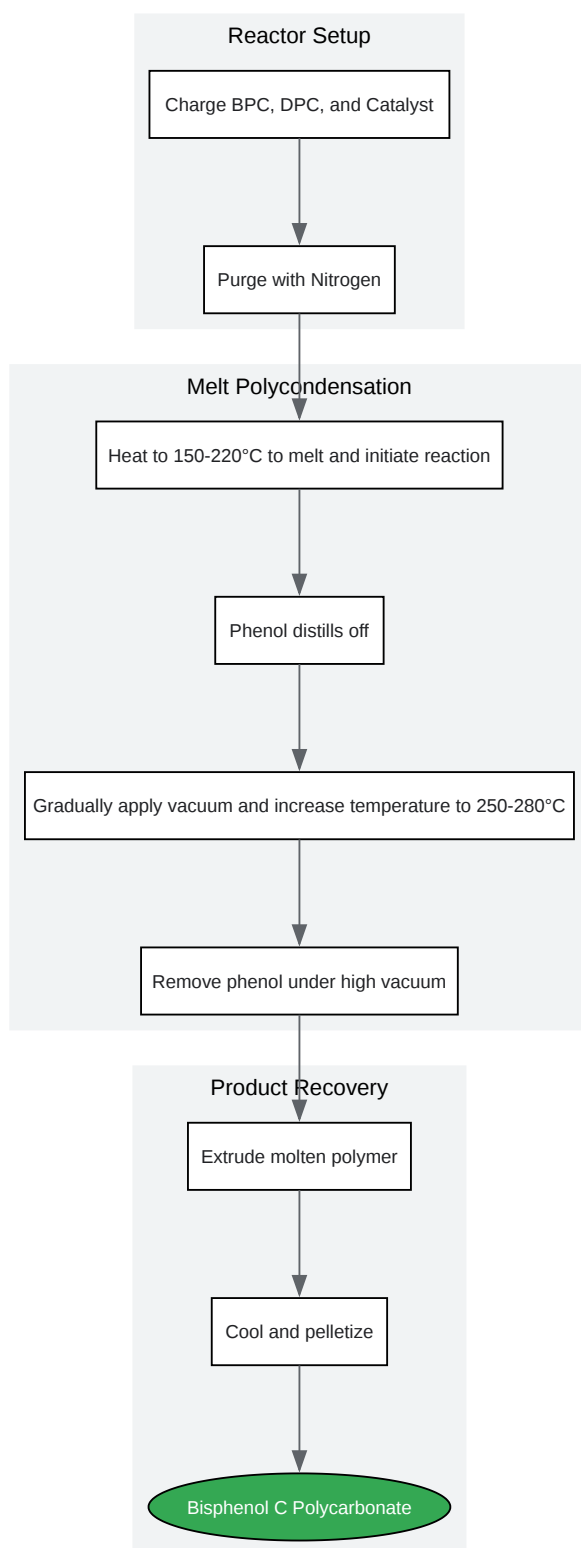
Quantitative Data for Bisphenol C Epoxy Resin Synthesis

Parameter	Example 1[1]	Example 2[1]
Reactants		
Bisphenol C	0.3 mol	0.7 mol
Epichlorohydrin	9 mol	10 mol
Quaternary Ammonium Salt	0.003 mol	0.02 mol
NaOH	0.5 mol (in 30 wt% aq. solution)	3.0 mol (in 50 wt% aq. solution)
Benzene	9 mol	10 mol
Reaction Conditions		
Initial Reaction Temperature	105°C	105°C
Initial Reaction Time	9 hours	6 hours
Dehydrochlorination Temp.	60°C	80°C
Dehydrochlorination Time	3 hours	8 hours
Results		
Product Yield	89.6%	85.6%

Experimental Workflow for Bisphenol C Epoxy Resin Synthesis



Workflow for Bisphenol C Epoxy Resin Synthesis



Workflow for Bisphenol C Polycarbonate Synthesis via Transesterification

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN102633985A - Preparation method of high-purity bisphenol epoxy resin - Google Patents [patents.google.com]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols: Use of Bisphenol C in Polymer Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b144803#use-of-bisphenol-c-in-polymer-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com